

# In-Depth Technical Guide: Solubility of Sodium hydroxide Monohydrate in Ethanol

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## Compound of Interest

Compound Name: Sodium hydroxide monohydrate

Cat. No.: B075932

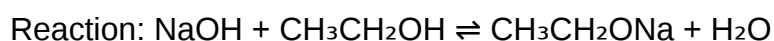
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **sodium hydroxide monohydrate** (NaOH·H<sub>2</sub>O) in ethanol. Due to a notable lack of specific quantitative data for the monohydrate form in publicly available literature, this guide synthesizes information on the solubility of anhydrous sodium hydroxide in ethanol, discusses the critical chemical interactions at play, and provides a robust experimental protocol for researchers to determine precise solubility values for **sodium hydroxide monohydrate** in their specific applications.

## Physicochemical Principles and Key Considerations

Sodium hydroxide is generally considered soluble in ethanol, although to a lesser extent than in water or methanol.[1][2] The dissolution process is not merely a physical solvation but involves a chemical equilibrium. Sodium hydroxide, a strong base, can react with ethanol, a weak protic solvent, to form sodium ethoxide (NaOEt) and water.[2][3]



This equilibrium is a critical factor influencing the solubility. The presence of water, either from the use of non-absolute ethanol or from the water of hydration in **sodium hydroxide monohydrate**, will shift the equilibrium to the left, favoring sodium hydroxide and reducing the formation of sodium ethoxide.[3] Conversely, in anhydrous ethanol, the formation of sodium ethoxide is more favored. For drug development and chemical synthesis, understanding this

equilibrium is crucial as the presence of sodium ethoxide can lead to unintended side reactions.

Furthermore, the dissolution of sodium hydroxide in solvents is a highly exothermic process.[1] This release of heat can significantly increase the temperature of the solution, which in turn affects the solubility. Therefore, temperature control during solubility determination is paramount. While the overall dissolution is exothermic, the process becomes endothermic near the saturation point, meaning that for many systems, the solubility of NaOH will still increase with a controlled increase in temperature.[4]

## Quantitative Solubility Data

Specific, temperature-dependent solubility data for **sodium hydroxide monohydrate** in ethanol is not readily available in the reviewed literature. However, data for anhydrous sodium hydroxide in ethanol provides a valuable baseline. The commercial availability of standardized sodium hydroxide solutions in ethanol further attests to its practical solubility.

Compound	Solvent	Temperature	Solubility	Citation(s)
Sodium Hydroxide (Anhydrous)	Ethanol	Not Specified	13.9 g / 100 mL (approx. 139 g/L)	[5]
Sodium Hydroxide (Anhydrous)	Absolute Alcohol	Not Specified	1 g / 7.2 mL (approx. 139 g/L)	[6]
Sodium Hydroxide	Ethanol (95%)	Not Specified	Freely Soluble	[7]

Note: The term "Freely Soluble" is a qualitative descriptor from the pharmacopeia, generally implying that 1 part of solute dissolves in 1 to 10 parts of solvent.

## Experimental Protocol for Solubility Determination

This protocol outlines a reliable method for determining the solubility of **sodium hydroxide monohydrate** in ethanol at various temperatures, adapted from general methods for solubility determination of inorganic salts.[7][8][9][10]

## Materials and Equipment

- Solute: **Sodium hydroxide monohydrate** ( $\text{NaOH}\cdot\text{H}_2\text{O}$ ), analytical grade
- Solvent: Absolute ethanol or ethanol of specified concentration (e.g., 95%)
- Apparatus:
  - Jacketed glass reaction vessel with a lid
  - Temperature-controlled circulating water bath
  - Magnetic stirrer and stir bars
  - Calibrated digital thermometer
  - Syringes with inert filters (e.g., PTFE,  $0.45\ \mu\text{m}$ )
  - Volumetric flasks, pipettes, and burettes
  - Analytical balance
  - Titrant: Standardized hydrochloric acid (HCl) solution (e.g., 0.1 M or 0.5 M)
  - Indicator: Phenolphthalein solution

## Procedure

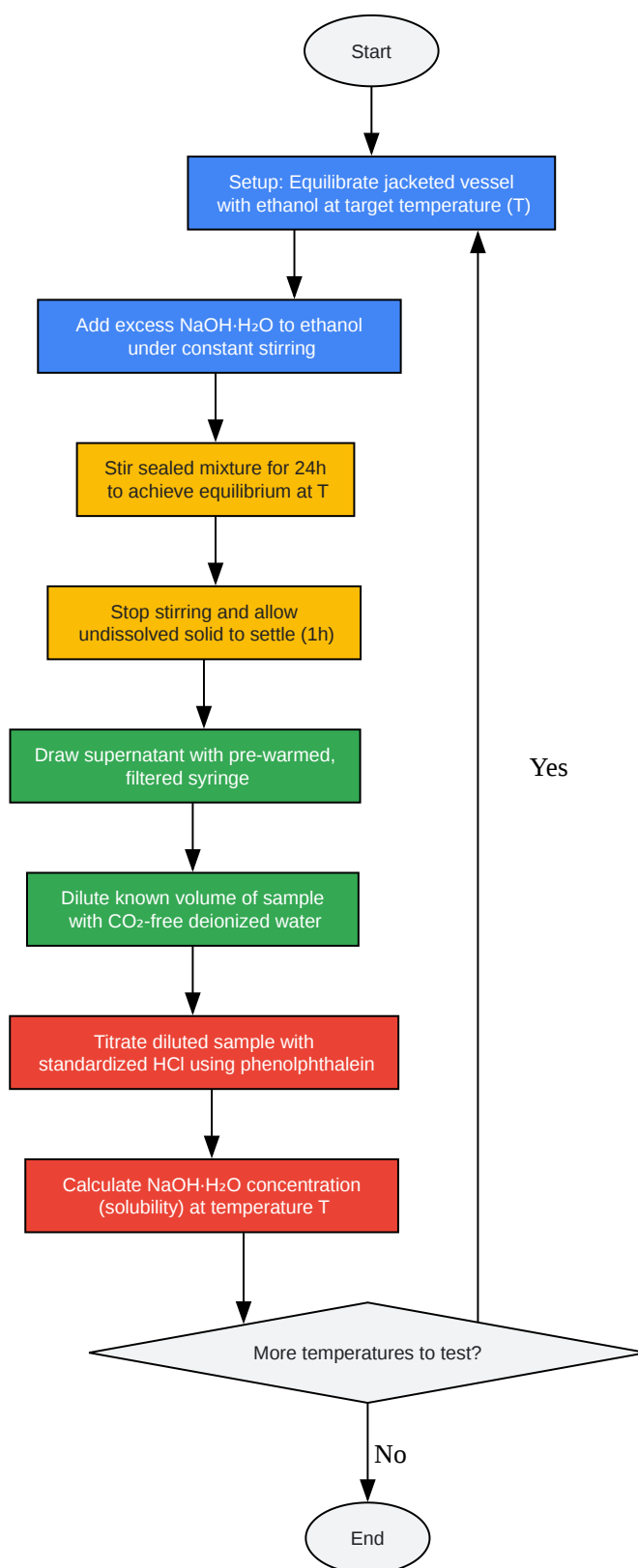
- Temperature Equilibration: Set the circulating water bath to the desired temperature and allow the jacketed reaction vessel containing the chosen ethanol volume to equilibrate.
- Preparation of Saturated Solution:
  - Add an excess amount of **sodium hydroxide monohydrate** to the temperature-equilibrated ethanol in the reaction vessel under constant stirring. "Excess" means adding solid until a noticeable amount remains undissolved.
  - Seal the vessel to prevent solvent evaporation and absorption of atmospheric  $\text{CO}_2$ .

- Allow the mixture to stir for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached. Maintain constant temperature throughout.
- Sample Collection:
  - After equilibrium is reached, stop the stirring and allow the excess solid to settle for at least 1 hour.
  - Carefully draw a known volume of the clear supernatant liquid using a pre-warmed syringe fitted with an inert filter. Pre-warming the syringe to the experimental temperature is crucial to prevent precipitation of the solute during sampling.
- Sample Analysis (Titration):
  - Dispense the collected aliquot of the saturated solution into a volumetric flask and dilute with deionized, CO<sub>2</sub>-free water.
  - Transfer a known volume of this diluted solution to an Erlenmeyer flask.
  - Add a few drops of phenolphthalein indicator.
  - Titrate with the standardized HCl solution until the pink color disappears. Record the volume of HCl used.[\[7\]](#)
- Calculation of Solubility:
  - Calculate the moles of HCl used in the titration (Molarity of HCl × Volume of HCl).
  - From the stoichiometry of the neutralization reaction ( $\text{NaOH} + \text{HCl} \rightarrow \text{NaCl} + \text{H}_2\text{O}$ ), the moles of NaOH in the titrated sample are equal to the moles of HCl.
  - Calculate the concentration of NaOH in the original saturated solution, accounting for all dilutions.
  - Convert the concentration from molarity (mol/L) to the desired units (e.g., g/L or g/100 mL), using the molar mass of **sodium hydroxide monohydrate** (58.00 g/mol ).

- Data Repetition: Repeat the entire procedure at different temperatures to generate a temperature-dependent solubility curve.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **sodium hydroxide monohydrate** in ethanol.



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- To cite this document: BenchChem. [In-Depth Technical Guide: Solubility of Sodium hydroxide Monohydrate in Ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075932#sodium-hydroxide-monohydrate-solubility-in-ethanol]

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